# Strategic Sourcing & Technical Validation: 7,8-Dichloro-5-nitroquinoline

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *7,8-Dichloro-5-nitroquinoline* |
| *CAS No.:* | *59252-75-4* |
| *Cat. No.:* | *B2813120* |

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## CAS 59252-75-4 | A Critical Intermediate for Quinoline Scaffolds

## Executive Summary

**7,8-Dichloro-5-nitroquinoline** (CAS 59252-75-4) is a specialized heterocyclic building block utilized primarily in the synthesis of bioactive quinoline derivatives, particularly in antimalarial, antibacterial, and kinase inhibitor research. Unlike commodity reagents, this compound occupies a "niche intermediate" tier, characterized by limited off-the-shelf availability and significant price volatility.

This guide provides a technical roadmap for procuring, validating, and handling this compound. It shifts the focus from simple price-shopping to risk-mitigated sourcing, ensuring that the material received meets the stringent purity requirements of modern drug discovery.

## Technical Profile & Specifications

Before engaging suppliers, the technical parameters must be locked down to prevent "spec drift" during the RFQ (Request for Quote) process.

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| Property | Specification | Notes for Researchers |
|---|---|---|
| CAS Number | 59252-75-4 | Critical: Do not confuse with 5,7-dichloro-8-hydroxyquinoline (CAS 773-76-2). |
| Molecular Formula | $C_9H_4Cl_2N_2O_2$ | MW: 243.05 g/mol |
| Appearance | Yellow to Orange Crystalline Powder | Nitroquinolines are chromophores; dark brown indicates oxidation. |
| Solubility | DMSO, DMF, Chloroform | Poor solubility in water/alcohols; sonication often required. |
| Purity Requirement | >97.0% (HPLC) | Impurities often include 7,8-dichloroquinoline (incomplete nitration). |
| Storage | 2-8°C, Inert Atmosphere | Hygroscopic and light-sensitive. Store in amber vials. |

# Supply Chain Analysis & Price Comparison

The market for **7,8-Dichloro-5-nitroquinoline** is bifurcated into Catalog Aggregators and Custom Synthesis Houses. Direct stock is rare.

## Supplier Tiers

- Tier 1: Global Catalog (High Reliability, High Price)
  - Examples: Fluorochem (UK), Sigma-Aldrich (MilliporeSigma).
  - Pros: COA provided, proven QC, faster shipping (if in stock).
  - Cons: Often back-ordered; prices are 3-5x higher than synthesis houses.
- Tier 2: Boutique Synthesis (Moderate Price, Variable Lead Time)

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- Examples: AiFChem, Combi-Blocks, Enamine.
- Pros: Good balance of cost/quality; often hold small "building block" libraries.
- Cons: Lead time can jump from 1 week to 6 weeks if re-synthesis is needed.

- Tier 3: Bulk Aggregators (Low Price, High Risk)
  - Examples: Various Alibaba/MolPort listings.
  - Pros: Lowest theoretical price.
  - Cons: High risk of batch failure; "Certificate of Analysis" often generic.

## Estimated Price Matrix (2025/2026 Projections)

Pricing is volatile. Use these benchmarks to evaluate quotes.

| Pack Size | Tier 1 (Catalog) | Tier 2 (Boutique) | Tier 3 (Bulk/Custom) |
|---|---|---|---|
| 1 g | $150 - $250 | $80 - $120 | $40 - $60 (MOQ often higher) |
| 5 g | $500 - $700 | $250 - $350 | $120 - $180 |
| 25 g | Inquire | $800 - $1,000 | $400 - $600 |
| Lead Time | 1-2 Weeks | 2-4 Weeks | 4-8 Weeks |

## Visualization: Sourcing Decision Logic

The following decision tree aids in selecting the right supplier tier based on project urgency and scale.

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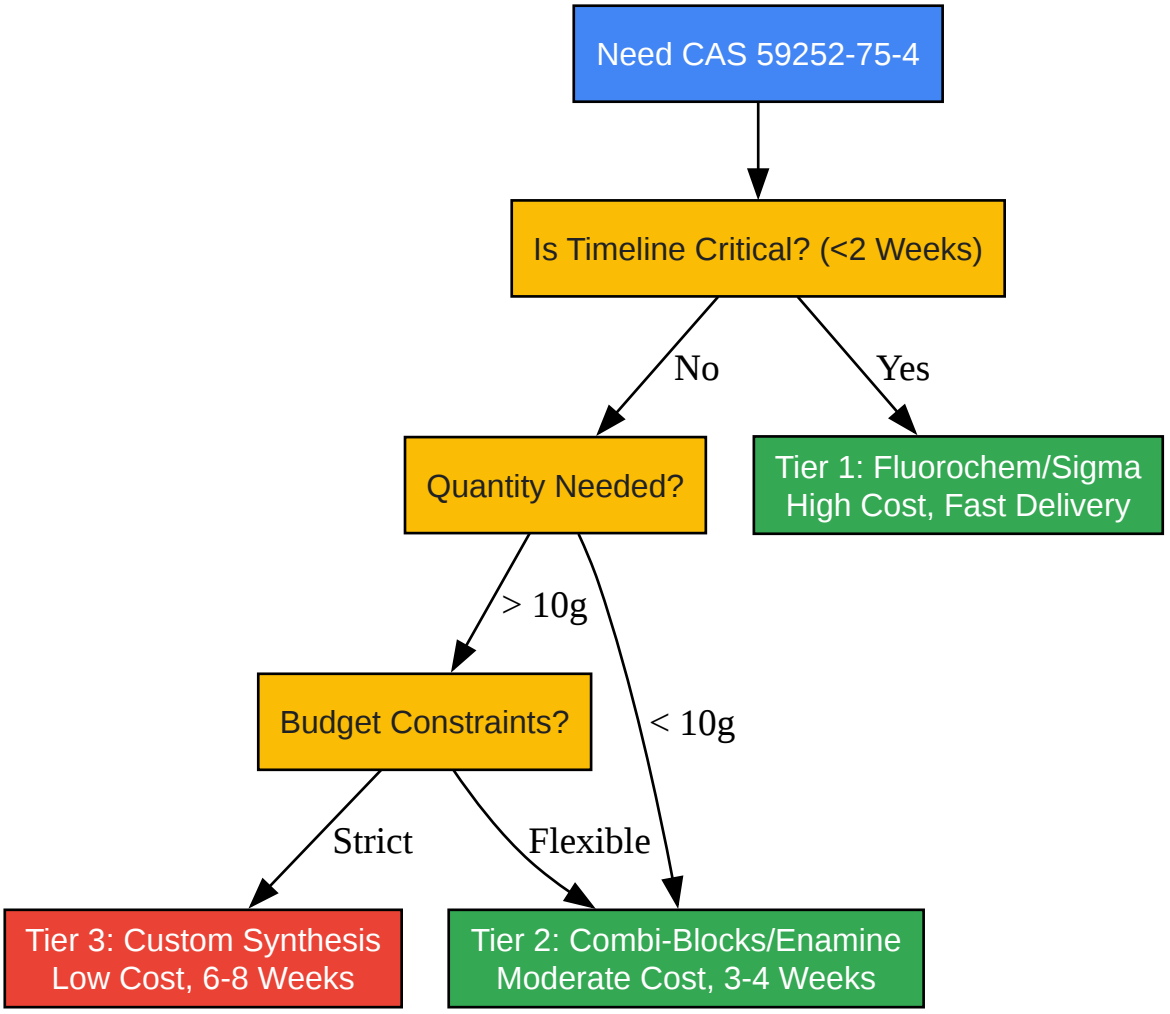


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Caption: Procurement logic flow for balancing cost, speed, and risk when sourcing niche quinolines.

# Quality Control & Technical Validation

As a Senior Scientist, you cannot rely solely on the supplier's Certificate of Analysis (COA). The following Self-Validating Protocols must be executed upon receipt.

## Protocol A: Purity Analysis via HPLC

Objective: Detect unreacted starting materials (7,8-dichloroquinoline) and isomers.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).

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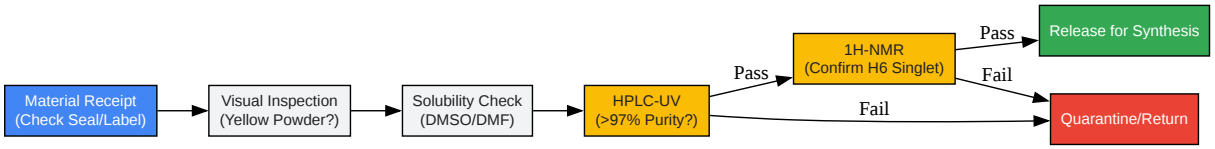
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.
  - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 12 minutes.
- Detection: UV at 254 nm (aromatic backbone) and 280 nm (nitro group absorbance).
- Acceptance Criteria: Main peak >97% area integration. No single impurity >1%.

## Protocol B: Identity Verification via $^1$H-NMR

Objective: Confirm the substitution pattern. The nitro group at position 5 creates a distinct deshielding effect.

- Solvent: DMSO-$d_6$.
- Predicted Shifts (δ ppm):
  - H2 (dd): ~9.1 ppm (Deshielded by ring nitrogen).
  - H4 (d): ~8.5 ppm (Deshielded by adjacent Nitro group).
  - H3 (dd): ~7.8 ppm.[1]
  - H6 (s): ~8.2 ppm (Singlet). Key Diagnostic: The proton at position 6 is isolated between the Nitro (pos 5) and Chloro (pos 7), appearing as a sharp singlet. If this is a doublet, the substitution pattern is wrong (e.g., 5,7-dichloro isomer).

## Visualization: QC Workflow

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Caption: Step-by-step Quality Control workflow to validate incoming chemical inventory.

## Synthesis Context & Origin

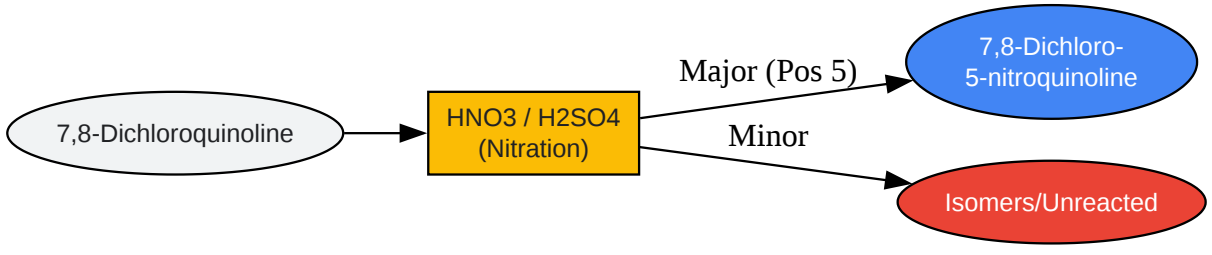
Understanding how the supplier makes the compound helps in troubleshooting impurities.

Primary Route: Nitration of 7,8-Dichloroquinoline The most common industrial route involves the electrophilic aromatic substitution (nitration) of 7,8-dichloroquinoline.

- Reagents: Fuming $HNO_3$ / $H_2SO_2$.[2]
- Mechanism: The 5-position is the most activated position on the carbocyclic ring for nucleophilic attack due to the directing effects of the chlorine atoms and the nitrogen heteroatom.
- Common Impurity:5,7-Dichloro-8-nitroquinoline (isomer) or unreacted starting material.

Alternative Route: $POCl_3$ Deoxychlorination As noted in specific literature [1], **7,8-dichloro-5-nitroquinoline** can also be synthesized via the reaction of 5,7-dinitro-8-hydroxyquinoline with $POCl_3$. This "ipso-substitution" replaces the hydroxyl group and modifies the nitro pattern. This route is rarer but yields a different impurity profile (phosphorous byproducts).

## Visualization: Synthesis Pathway

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Caption: Primary industrial synthesis route demonstrating the origin of potential isomeric impurities.

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## Safety & Handling (MSDS Highlights)

- Hazards: GHS07 (Irritant). Harmful if swallowed, inhaled, or in contact with skin.
- Reactivity: Nitro compounds can be energetic. Avoid heating crude material above 100°C without DSC (Differential Scanning Calorimetry) testing.
- Disposal: Halogenated organic waste. Do not mix with strong bases (exothermic decomposition).

## References


- Ustinov, I.I., et al. (2014). The Ipso-Substitution in the 5,7-Dinitro-8-Hydroxyquinoline. XV International Scientific Conference "High-Tech in Chemical Engineering".[1] Institute of Solid State Physics RAS. Available at: [Link]
- PubChem Compound Summary.5-Nitroquinoline Derivatives and Analogs. National Center for Biotechnology Information. Available at: [Link]


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